

# An In-depth Technical Guide on 4-Iodobenzoic Acid-13C6

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## Compound of Interest

Compound Name: 4-Iodobenzoic Acid-13C6

Cat. No.: B12413673

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This document provides essential technical data for **4-Iodobenzoic Acid-13C6**, a stable isotope-labeled compound valuable for researchers, scientists, and professionals in drug development. Its primary applications include its use as a tracer and as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.

## Core Compound Data

The key quantitative information for **4-Iodobenzoic Acid-13C6** is summarized in the table below. This data is crucial for experimental design and analysis in metabolic flux studies and pharmacokinetic research.

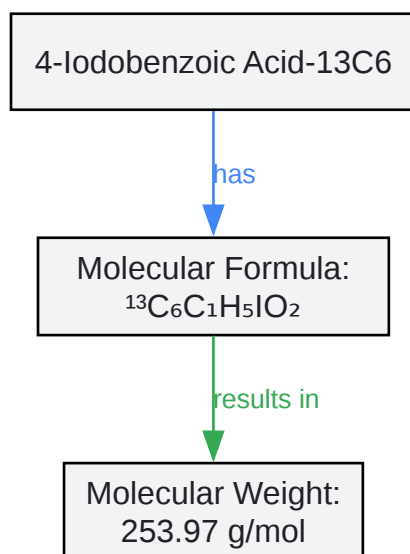
Parameter	Value
Molecular Formula	$^{13}\text{C}_6\text{C}_1\text{H}_5\text{IO}_2$
Molecular Weight	253.97 g/mol <a href="#">[1]</a>

Note: The molecular formula reflects the six Carbon-13 isotopes in the benzene ring.

## Logical Representation

The relationship between the compound's name, its isotopic composition, and its fundamental chemical properties is illustrated in the following diagram. This visualization clarifies how the

isotopic labeling with Carbon-13 directly influences the molecular weight, distinguishing it from its unlabeled counterpart.



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## References

- 1. 4-Iodobenzoic Acid-13C6|BLD Pharm [bldpharm.com]
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